

Optimizing Aqueous Systems: A Technical Guide to 4-Sulfocalix[4]arene Hydrate

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Compound of Interest

Compound Name: 4-Sulfocalix[4]arene hydrate

Cat. No.: B13352509

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Executive Summary: The Solubility Paradox

In the landscape of supramolecular chemistry, 4-sulfocalix[4]arene (SC4A) represents a critical engineering solution to the "hydrophobic effect." While the parent calix[4]arene is virtually insoluble in water due to its rigid, lipophilic aromatic backbone and strong intramolecular hydrogen bonding, the introduction of sulfonate groups (

) at the para position (upper rim) fundamentally alters its thermodynamic landscape.

This guide details the physicochemical behavior, synthesis, and application of **4-sulfocalix[4]arene hydrate** (specifically the sodium salt,

), focusing on its utility as a solubilizing agent for hydrophobic active pharmaceutical ingredients (APIs).

Physicochemical Profile & Solubility Mechanics

The Hydration Architecture

Unlike simple salts, SC4A does not merely dissociate; it integrates into the water lattice. The "hydrate" designation is non-trivial. In the solid state, SC4A typically crystallizes with a variable number of water molecules (often

), which stabilize the alternating cone conformation via a secondary hydrogen bond network bridging the sulfonate groups.

Key Solubility Data:

Parameter	Value / Characteristic	Context
-----------	------------------------	---------

| Solubility Limit (Water) |

(

) | Highly soluble compared to parent calixarene (

). | | pKa Values |

,

| Exhibits "super-acidic" and "super-basic" behavior due to lower-rim H-bond stabilization. | |

Critical Aggregation | Forms nano-aggregates at high conc. | Can behave like a micelle-mimic above certain thresholds. | | Counter-ion Effect |

| Sodium salts are the standard for high aqueous solubility. |

The pH-Solubility Interplay

While SC4A remains soluble across the entire pH scale (1–14), its binding capacity is pH-dependent.

- Acidic pH (< 3.0): The sulfonate groups remain ionized (
), but the lower rim hydroxyls are fully protonated, maximizing the "cone" rigidity via circular hydrogen bonding.
- Basic pH (> 11.0): Deprotonation of phenolic hydroxyls disrupts the cone shape, potentially altering host-guest binding constants (
).

Experimental Protocol: Synthesis & Purification (The Shinkai Method)

This protocol is adapted from the foundational work of Shinkai et al., optimized for high-purity pharmaceutical applications.

Reagents Required

- Calix[4]arene (Parent macrocycle)[1][2][3]
- Sulfuric acid (
), concentrated (98%)
- Sodium Chloride (NaCl)
- Methanol (MeOH) and Ethanol (EtOH)

Workflow Diagram



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Figure 1: Step-by-step synthesis pathway for converting insoluble calix[4]arene into water-soluble SC4A.

Detailed Steps

- Sulfonation: Dissolve 1.0 g of Calix[4]arene in 10 mL of concentrated
. Heat to 70–80°C for 3–4 hours.
 - Critical Check: Monitor water solubility.[2][4][5][6][7] Take a 50 µL aliquot and add to water. If precipitate forms, reaction is incomplete.

- Quenching: Pour the hot reaction mixture carefully into 50 mL of crushed ice/water.
- Salting Out (The Key to Hydrate Formation): Add solid NaCl or saturated brine to the solution until a white precipitate forms. This converts the sulfonic acid to the sodium sulfonate salt, which is less soluble in high-ionic-strength brine than in pure water.
- Purification: Filter the precipitate. Recrystallize from a water/methanol mixture to remove excess inorganic salts.
- Validation: Perform

-NMR in

. A doublet at

ppm (aromatic protons) confirms symmetry and purity.

Protocol: Determining Solubility Enhancement (Phase Solubility)

To validate SC4A as a solubilizer for a drug (e.g., Nifedipine or Meloxicam), use the Higuchi-Connors phase solubility method.

Methodology

- Preparation: Prepare aqueous solutions of SC4A ranging from 0 to 50 mM (e.g., 0, 5, 10, 20, 50 mM).
- Saturation: Add excess solid drug (guest) to each vial.
- Equilibration: Shake at constant temperature (25°C) for 48 hours.
- Separation: Filter suspensions through a 0.45 μ m PVDF membrane.
- Quantification: Analyze the filtrate via UV-Vis or HPLC.

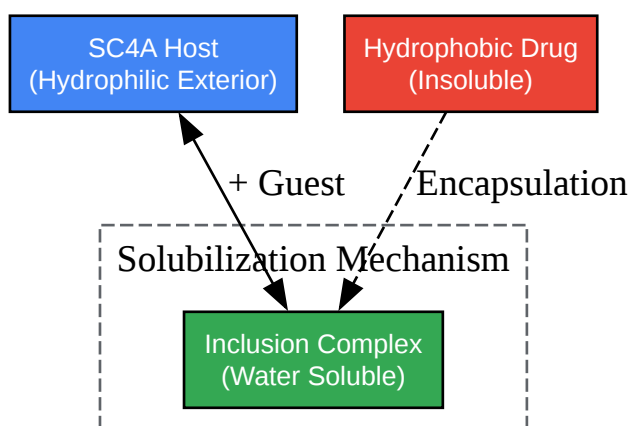
Interpreting the Data (A-Type vs. B-Type)

- Type (Linear): Indicates 1:1 soluble complex formation.[8] This is the most common behavior for SC4A with small-molecule drugs.

- Formula:

- Where

is the intrinsic solubility of the drug.



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Figure 2: Schematic of the host-guest equilibrium driving solubility enhancement.

Pharmaceutical Applications & Toxicity[4][5]

Drug Delivery Systems

SC4A is superior to Cyclodextrins (CDs) for specific cationic drugs due to the electrostatic attraction provided by the sulfonate groups (Cation-

interactions).

- Nifedipine: SC4A increases solubility by >30-fold via inclusion complexation.[9]
- Peptide Stabilization: SC4A inhibits the aggregation of arginine-rich peptides by masking the hydrophobic/cationic side chains, turning aggregates into soluble cell-penetrating peptides.

Biocompatibility Profile[5]

- Clearance: Rapidly eliminated via urine (renal clearance) without metabolic degradation.
- Toxicity:
 - Hemolysis: Zero hemolytic activity up to 5 mM.[4][10]
 - Cytotoxicity:

values generally

(low toxicity).
 - Organ Accumulation: Negligible accumulation in liver or spleen.[10]

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This guide is intended for research purposes. Always verify specific solubility limits with your synthesized batch using UV-Vis titration, as hydration levels can vary.

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